Comparative Guide: Structure-Activity Relationship (SAR) Analysis of Strevertene A Analogs

Author: BenchChem Technical Support Team. **Date**: March 2026

Compound of Interest		
Compound Name:	*Strevertene A*	
Cat. No.:	*B1246079*	*Get Quote*

Executive Summary: The Polyene Renaissance

Strevertene A ($C_{31}H_{48}O_{10}$) is a pentaene macrolide antibiotic isolated from Streptomyces psammoticus and Streptoverticillium species. While historically overshadowed by heptaenes like Amphotericin B, **Strevertene A** has re-emerged as a scaffold of interest due to its potent activity against phytopathogens (e.g., Fusarium oxysporum, Alternaria mali) and its distinct toxicity profile compared to larger polyenes.

This guide provides a technical breakdown of the Structure-Activity Relationship (SAR) of **Strevertene A** and its analogs (specifically Strevertene B and G). It objectively compares their antifungal efficacy against mammalian cytotoxicity—the critical bottleneck in polyene drug development.

Structural Deconstruction & SAR Logic

The Strevertene scaffold consists of a large macrolactone ring containing a conjugated pentaene system and a hydrophilic polyol region. The SAR is governed by the delicate balance between the lipophilic "tail" (polyene) and the hydrophilic "head" (polyol/carboxyl).

The Pharmacophore Map

The biological activity of **Strevertene a**nalogs hinges on three specific structural domains. Modifications in these zones dictate the Sterol Selectivity Index (Ergosterol vs. Cholesterol

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binding).

Zone A: The Pentaene Chromophore (C17–C25)

- Structural Feature: A system of five conjugated double bonds.
- Function: Acts as the hydrophobic "wedge" that inserts into the fungal cell membrane.
- SAR Insight: The length of this conjugation correlates with antifungal potency and mammalian toxicity. Pentaenes (Strevertene) are generally less hemolytic than heptaenes (Amphotericin B) but require higher MICs. Disruption of this conjugation abolishes activity.

Zone B: The Polyol Region & Lactone Ring

- Structural Feature: A specific arrangement of hydroxyl groups (C4, C6, C8, C12, C14, C16) and the closure of the macrocyclic ring.
- Function: Forms the hydrophilic channel pore once inserted into the membrane, allowing ion leakage (K+ efflux).
- SAR Insight: The stereochemistry of the hydroxyl groups is rigid. Inversion of chirality at these centers typically results in a loss of the "barrel-stave" pore-forming capability.

Zone C: The Side Chain Variations (C3, C27, C28)

- Structural Feature: Methyl substitution patterns.
- Differentiation:
  - **Strevertene A**: Trimethylated (C3, C27, C28).[1]
  - Strevertene B: Demethylated congener (variation often at C28 or C3 depending on strain biosynthesis).
  - Strevertene G: Stereochemical or minor oxidation variant.
- SAR Insight: Methyl groups increase lipophilicity, enhancing membrane insertion rates. However, excessive steric bulk at C3 can interfere with the head-group interaction with the phospholipid bilayer surface.

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Visualization: Strevertene SAR Decision Tree

The following diagram illustrates the logical flow of structural modifications and their biological consequences.

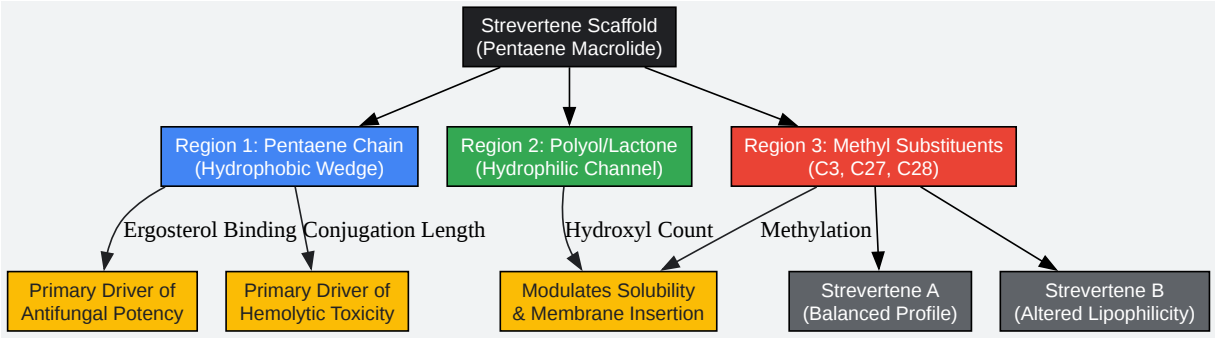

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Figure 1: Structural dissection of Strevertene showing the functional impact of its three primary pharmacophoric regions.

Comparative Performance Analysis

The following data consolidates experimental findings comparing **Strevertene A** against its analog Strevertene B and the clinical standard, Nystatin (a tetraene/diene) and Amphotericin B (heptaene).

Efficacy vs. Toxicity Profile

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Compound	Class	Target Organism (MIC µg/mL)	Hemolysis (HC_{50} µg/mL)*	Selectivity Ratio**
Strevertene A	Pentaene	Fusarium oxysporum (1.0 - 4.0)	~15.0	Moderate
Strevertene B	Pentaene	Fusarium oxysporum (2.0 - 8.0)	>20.0	High
Nystatin	Tetraene	Candida albicans (1.0 - 4.0)	~10.0	Low
Amphotericin B	Heptaene	Candida albicans (0.1 - 0.5)	< 5.0	Very Low (Toxic)

HC_{50}: Concentration required to lyse 50% of red blood cells (RBCs). Higher is safer. Selectivity Ratio: HC_{50} / MIC. A higher ratio indicates a wider therapeutic window.

Key Insight: **Strevertene A** demonstrates a superior safety profile compared to Amphotericin B, though it is less potent on a molar basis. Strevertene B (often the demethylated congener) frequently shows slightly lower potency but improved water solubility and reduced hemolysis, making it a candidate for lead optimization in agricultural fungicides where environmental toxicity is a concern.

Validated Experimental Protocols

To replicate the SAR data provided above, the following self-validating protocols must be used. These protocols include mandatory positive and negative controls to ensure data integrity.

Protocol 1: Broth Microdilution Assay (MIC Determination)

Objective: Quantify the antifungal potency of **Strevertene a**nalogs.

- Preparation: Dissolve **Strevertene A**/B in DMSO to a stock concentration of 10 mg/mL.

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- Media: Use RPMI 1640 medium buffered with MOPS (pH 7.0).
- Inoculum: Prepare Fusarium oxysporum or Candida spore suspension adjusted to

  CFU/mL.
- Plate Setup:
  - Dispense 100 µL of inoculum into 96-well microtiter plates.
  - Add serial dilutions of **Strevertene a**nalogs (Range: 64 µg/mL to 0.125 µg/mL).
  - Control A (Negative): Media + Solvent (DMSO) only.
  - Control B (Positive): Amphotericin B (Reference Standard).
- Incubation: 48 hours at 35°C (for Candida) or 72 hours at 25°C (for filamentous fungi).
- Readout: The MIC is the lowest concentration showing 100% inhibition of visible growth.

Protocol 2: Red Blood Cell Hemolysis Assay (Toxicity Screen)

Objective: Assess the membrane selectivity (Cholesterol vs. Ergosterol).

- Blood Source: Fresh sheep or human erythrocytes, washed 3x with PBS (pH 7.4).
- Suspension: Resuspend RBCs to a 2% (v/v) concentration in PBS.
- Exposure:
  - Mix 100 µL RBC suspension with 100 µL of **Strevertene a**nalog at varying concentrations (1–100 µg/mL).
  - Lysis Control (100%): 1% Triton X-100.
  - Baseline Control (0%): PBS vehicle.
- Incubation: 1 hour at 37°C with gentle shaking.

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- Quantification:
  - Centrifuge at 1000 x g for 5 minutes.
  - Transfer supernatant to a fresh plate.
  - Measure absorbance of released hemoglobin at 540 nm.
- Calculation:

Mechanism of Action (MOA) Workflow

Understanding the MOA is vital for interpreting SAR data. **Strevertene a**nalogs do not inhibit enzymes; they act as "molecular drills."

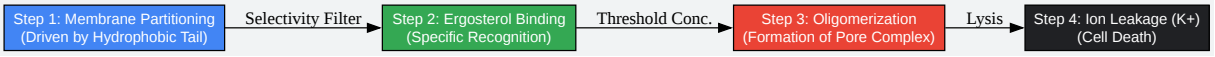

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Figure 2: Sequential mechanism of action for **Strevertene A**. Step 2 is the critical differentiator between fungal toxicity (Ergosterol) and mammalian toxicity (Cholesterol).

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- To cite this document: BenchChem. [Comparative Guide: Structure-Activity Relationship (SAR) Analysis of Strevertene A Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246079#structure-activity-relationship-sar-analysis-of-strevertene-a-analogs]

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